

Synthesis of (S)-1-Benzyl-2,3-O-isopropylidene Glycerol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Benzyl-2,3-O-isopropylidene glycerol*

Cat. No.: *B043467*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **(S)-1-Benzyl-2,3-O-isopropylidene glycerol**, a chiral building block valuable in the synthesis of various pharmaceutical compounds. This document details the chemical properties, experimental protocols, and workflow for the preparation of this versatile intermediate.

Compound Identification and Properties

(S)-1-Benzyl-2,3-O-isopropylidene glycerol is a stable, chiral molecule frequently utilized in the synthesis of complex organic structures. Its protected diol and reactive primary alcohol functionalities make it a key intermediate.

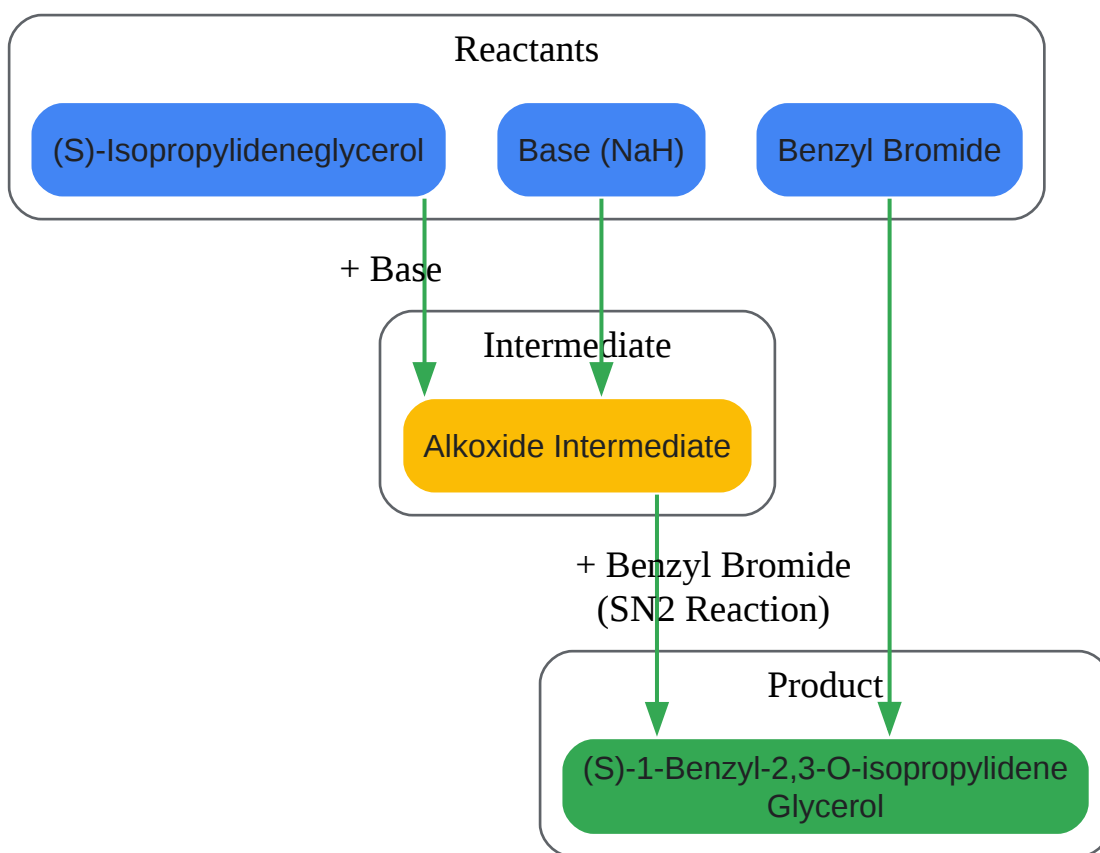
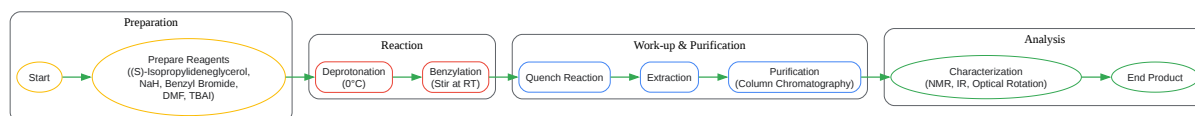
Identifier	Value
Compound Name	(S)-1-Benzyl-2,3-O-isopropylidene glycerol
CAS Number	16495-03-7[1]
Molecular Formula	C13H18O3[1]
Molecular Weight	222.28 g/mol [1]
Appearance	Clear Yellow Oil
Storage	2-8°C Refrigerator

Synthesis Overview

The synthesis of (S)-**1-Benzyl-2,3-O-isopropylidene glycerol** is typically achieved through the benzylation of the commercially available (S)-(+)-1,2-Isopropylideneglycerol. This Williamson ether synthesis involves the deprotonation of the primary alcohol followed by a nucleophilic attack on a benzyl halide.

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of (S)-**1-Benzyl-2,3-O-isopropylidene glycerol**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [Synthesis of (S)-1-Benzyl-2,3-O-isopropylidene Glycerol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043467#synthesis-of-s-1-benzyl-2-3-o-isopropylidene-glycerol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com